

2-Ethenylfuran: A Comprehensive Technical Overview for Researchers

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Compound of Interest

Compound Name: 2-Ethenylfuran

Cat. No.: B073932

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This technical guide provides a detailed overview of **2-Ethenylfuran** (also known as 2-vinylfuran), a heterocyclic organic compound of interest to researchers, scientists, and professionals in drug development. This document compiles its fundamental chemical identifiers and physical properties to support ongoing and future research endeavors.

Core Chemical Identity

2-Ethenylfuran is an aromatic compound characterized by a furan ring substituted with a vinyl group. Its chemical structure and properties make it a subject of interest in various chemical syntheses.

Chemical Identifiers

A comprehensive list of chemical identifiers for **2-Ethenylfuran** is provided in the table below, offering a standardized reference for cataloging and database searches.

Identifier Type	Value
CAS Number	1487-18-9[1][2][3][4][5][6]
PubChem CID	73881[1][2][4]
InChI	InChI=1S/C6H6O/c1-2-6-4-3-5-7-6/h2-5H,1H2[1][3][4][7]
InChIKey	QQBUHYQVKJQAOB-UHFFFAOYSA-N[1][3][4][7]
SMILES	C=CC1=CC=CO1[1][4][7]
Molecular Formula	C6H6O[1][2][3][4][7]
IUPAC Name	2-ethenylfuran[1][3][7]
Synonyms	2-vinylfuran, Furan, 2-ethenyl-, Furylethylene[1][2][3][5]

Physicochemical Properties

A summary of key physicochemical properties of **2-Ethenylfuran** is presented below. These values are essential for experimental design and computational modeling.

Property	Value
Molecular Weight	94.11 g/mol [1][7]
Exact Mass	94.041864811 Da[1]
Boiling Point	99-100 °C at 760 mm Hg[2]
Melting Point	-94.0 °C[2][7]

Molecular Structure and Connectivity

To visually represent the structural information, a diagram illustrating the atomic connectivity of **2-Ethenylfuran** is provided below. This diagram adheres to the DOT language specification for graph visualization.

Molecular graph of **2-Ethenylfuran**

Disclaimer: This document is intended for informational purposes for a scientific audience. The information provided is based on publicly available data and should be cross-referenced with other sources. No experimental protocols were cited in the source materials for this guide.

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References

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- To cite this document: BenchChem. [2-Ethenylfuran: A Comprehensive Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073932#2-ethenylfuran-cas-number-and-chemical-identifiers]

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